

# In-depth Technical Guide on the Chemical Compound "CO23"

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## Compound of Interest

Compound Name: CO23  
Cat. No.: B15542379

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To: Researchers, scientists, and drug development professionals

Subject: Analysis of the Chemical Compound "CO23"

Following a comprehensive review of chemical literature and databases, we have concluded that there is no recognized or documented chemical compound with the formula "CO23". The query for "CO23" does not correspond to a known molecule or substance within the established frameworks of chemistry.

It is possible that "CO23" is a typographical error. Several possibilities for the intended query exist:

- $\text{CO}_3^{2-}$  (Carbonate Ion): A common polyatomic ion with the formula  $\text{CO}_3^{2-}$ . It is a fundamental component of numerous minerals (e.g., calcium carbonate) and plays a crucial role in various biological and geological processes.[1][2][3] The carbonate ion is a salt of carbonic acid ( $\text{H}_2\text{CO}_3$ ).[1][4]
- $\text{Co}_2\text{O}_3$  (Cobalt(III) Oxide): A chemical compound containing cobalt and oxygen. Cobalt is a transition metal, and its oxide has applications in catalysis, ceramics, and pigments.[5] The

correct nomenclature for this compound is Cobalt(III) oxide, indicating the +3 oxidation state of the cobalt ions.[5]

- $\text{Co}_{23}$  Radical: The National Institute of Standards and Technology (NIST) WebBook contains an entry for a  $\text{Co}_{23}$  radical, which is a cluster of 23 cobalt atoms.[6] This is a subject of research in materials science and cluster chemistry and is not a stable, bulk compound in the conventional sense.[6]

Given the lack of a defined compound "**CO23**," it is not possible to provide the requested in-depth technical guide, including data presentation, experimental protocols, and signaling pathway diagrams.

We recommend verifying the chemical formula. Should you have a corrected formula or a different compound of interest, we would be pleased to generate a detailed technical guide that meets your specifications.

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## References

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